

Azafrin: A Technical Guide to its Chemical Structure, Properties, and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azafrin

Cat. No.: B1237201

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Abstract

Azafrin is a unique apocarotenoid pigment found in the roots of certain parasitic plants. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **azafrin**. Detailed experimental protocols for its extraction, purification, and analysis are provided, alongside methodologies for evaluating its antioxidant and cardioprotective effects. This document aims to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development who are interested in the potential therapeutic applications of **azafrin**.

Chemical Identity and Physicochemical Properties

Azafrin, also known as escobedin, is a C27 apocarotenoid carboxylic acid. Its chemical identity and physicochemical properties are summarized in the tables below.

Table 1: Chemical Identifiers of Azafrin

Identifier	Value
IUPAC Name	(2E,4E,6E,8E,10E,12E,14E)-15-[(1R,2R)-1,2-dihydroxy-2,6,6-trimethylcyclohexyl]-4,9,13-trimethylpentadeca-2,4,6,8,10,12,14-heptaenoic acid
Molecular Formula	C ₂₇ H ₃₈ O ₄ [1]
Molecular Weight	426.6 g/mol [1]
CAS Number	507-61-9 [1]
Synonyms	Escobedin, (5R,6R)-5,6-Dihydro-5,6-dihydroxy-10'-apo-β,ψ-carotenoic acid

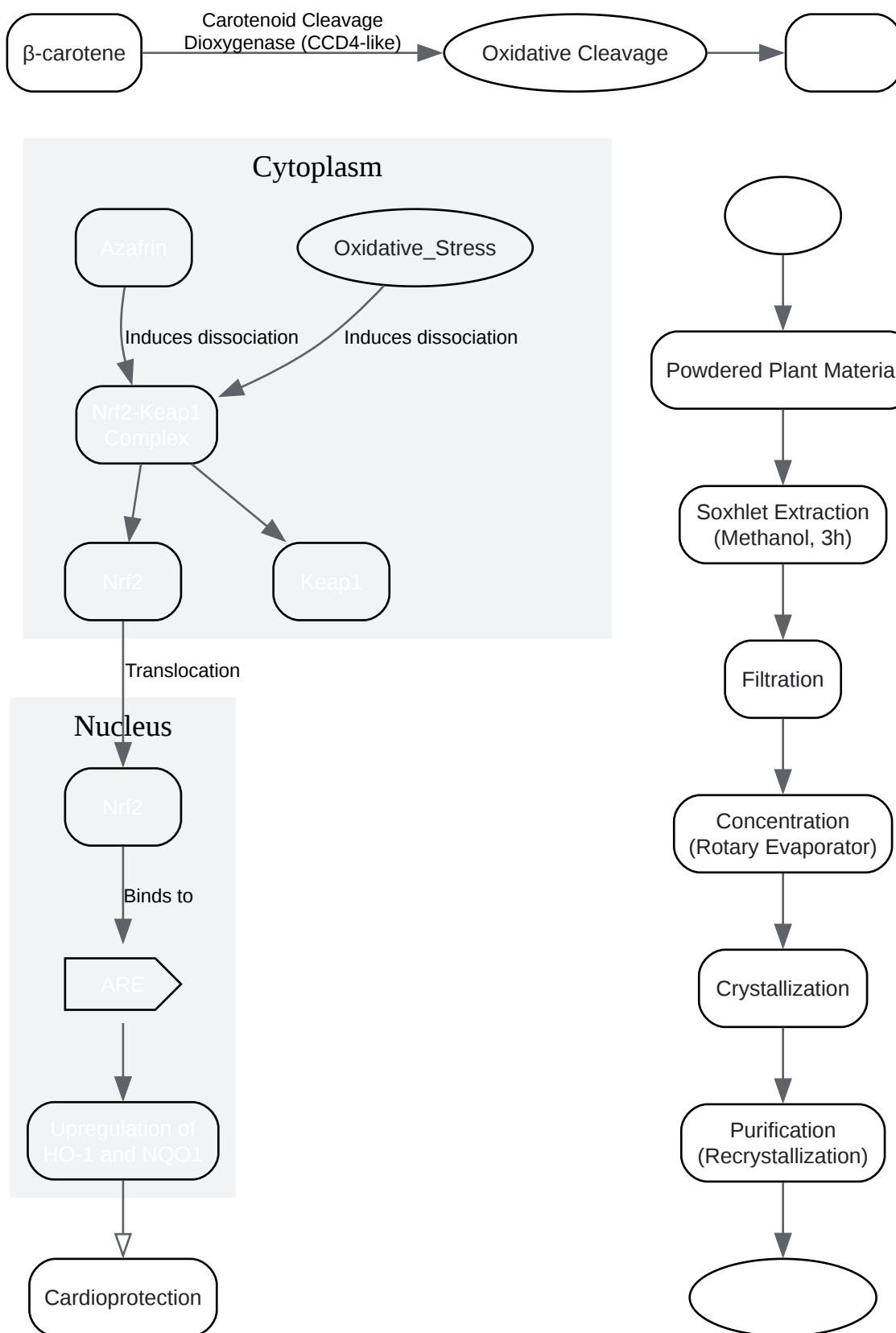
Table 2: Physicochemical Properties of Azafrin

Property	Value
Appearance	Orange-colored prisms
Melting Point	213 °C
Boiling Point	582.6 ± 50.0 °C (Predicted)
Solubility	Practically insoluble in water. Soluble in dilute NaOH or Na ₂ CO ₃ solutions, chloroform, alcohol, acetic acid, and benzene. Sparingly soluble in ether.
Optical Rotation	[α] ²⁰ _D -75° (c = 0.28 in alcohol)
UV-Vis Absorption Maxima (in Chloroform)	428 nm, 458 nm

Natural Sources and Biosynthesis

Azafrin is primarily isolated from the roots of parasitic plants belonging to the Escobedia and Alectra genera, within the Scrophulariaceae family. Notable sources include Escobedia grandiflora and Alectra parasitica. In these plants, **azafrin** accumulates in the apoplastic space of the root cortex.

The biosynthesis of **azafrin** is believed to occur through the oxidative cleavage of β -carotene. This process is catalyzed by a carotenoid cleavage dioxygenase (CCD) enzyme, likely belonging to the CCD4 subfamily.



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References

- 1. Anticancer Actions of Azurin and Its Derived Peptide p28 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Azafrin: A Technical Guide to its Chemical Structure, Properties, and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237201#chemical-structure-and-properties-of-azafrin]

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Phone: (601) 213-4426

Email: info@benchchem.com